

N-Benzoyl-L-aspartic Acid: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *N-Benzoyl-L-aspartic acid*

Cat. No.: *B3415940*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **N-Benzoyl-L-aspartic acid**. The information is intended to guide laboratory personnel in the safe use of this compound, minimizing exposure risks and ensuring appropriate responses to accidental contact.

Chemical and Physical Properties

N-Benzoyl-L-aspartic acid is an organic compound classified as a derivative of aspartic acid.

[1] A summary of its key physical and chemical properties is presented below.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₁ NO ₅	[2][3]
Molecular Weight	237.21 g/mol	[2][4]
Appearance	White to off-white solid	[2]
Melting Point	176 °C	[2]
Boiling Point	502.0 ± 40.0 °C (Predicted)	[2]
Density	1.404 ± 0.06 g/cm ³ (Predicted)	[2]
Water Solubility	10 g/L at 25°C	[1]
Solubility in Solvents	Soluble in DMSO (250 mg/mL with sonication)	[2][5]
pKa	3.31 ± 0.10 (Predicted)	[2]
Flash Point	257.4 °C	[1]

Toxicological Data

The toxicological profile of **N-Benzoyl-L-aspartic acid** has not been extensively investigated. However, available data indicates a potential for mild toxicity. It is important to handle this compound with appropriate care to avoid adverse health effects.

Test Type	Route of Exposure	Species	Dose/Duration	Toxic Effects
LD50 (Lethal Dose, 50%)	Intraperitoneal	Mouse	1740 mg/kg	Details of toxic effects not reported other than lethal dose value.

Hazard Identification and Safety Precautions

While not classified as a hazardous substance by all sources, some data suggests that **N-Benzoyl-L-aspartic acid** may cause skin, eye, and respiratory irritation.^[6] Therefore, it is crucial to adhere to the following safety precautions.

Personal Protective Equipment (PPE)

To minimize exposure, the following personal protective equipment should be worn when handling **N-Benzoyl-L-aspartic acid**:

- Eye Protection: Safety goggles with side-shields are recommended.
- Hand Protection: Wear suitable protective gloves (e.g., nitrile rubber).
- Skin and Body Protection: An impervious lab coat or other protective clothing should be worn.
- Respiratory Protection: In cases where dust or aerosols may be generated, a suitable respirator should be used.

Engineering Controls

Engineering controls should be in place to further reduce the risk of exposure:

- Ventilation: Work in a well-ventilated area, preferably under a chemical fume hood.
- Safety Stations: Ensure easy access to a safety shower and an eye wash station.

Handling and Storage

Proper handling and storage procedures are essential for maintaining the integrity of the compound and ensuring a safe laboratory environment:

- Handling: Avoid inhalation and contact with eyes and skin.^[7] Prevent the formation of dust and aerosols.^[7] Do not eat, drink, or smoke in areas where the chemical is handled.
- Storage: Keep the container tightly sealed in a cool, well-ventilated area.^[7] Protect from direct sunlight and sources of ignition.^[7] Recommended storage temperatures are -20°C for the powder (long-term) and in solvent.^{[4][5]}

Emergency and First Aid Procedures

In the event of accidental exposure, the following first aid measures should be taken immediately.

- **Eye Contact:** Immediately flush the eyes with large amounts of water, occasionally lifting the upper and lower eyelids.^[7] Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and seek prompt medical attention.^[7]
- **Skin Contact:** Remove contaminated clothing and rinse the affected skin area thoroughly with plenty of water.^[7] If irritation occurs, seek medical advice.
- **Inhalation:** Move the affected person to fresh air.^[7] If breathing is difficult, provide respiratory support and seek medical attention.^[7]
- **Ingestion:** Do NOT induce vomiting.^[7] Wash out the mouth with water and seek immediate medical attention.^[7]

Experimental Protocols for Safety Assessment

The following are summaries of standard experimental protocols that could be used to assess the safety of **N-Benzoyl-L-aspartic acid**.

Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)

This test evaluates the potential of a substance to cause skin irritation or corrosion.^{[8][9]}

- **Animal Model:** The albino rabbit is the preferred species for this test.
- **Procedure:** A single dose of the test substance is applied to a small area of the animal's skin.^[10] An untreated area of skin serves as a control.^[10]
- **Observation:** The skin is examined for signs of erythema (redness) and edema (swelling) at specified intervals (e.g., 60 minutes, 24, 48, and 72 hours after application).^[10]
- **Evaluation:** The severity of the skin reactions is scored, and the reversibility of any effects is observed for up to 14 days.^[10]

Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

This test assesses the potential of a substance to cause eye irritation or damage.^[7]^[11]

- **Animal Model:** The albino rabbit is the recommended species.
- **Procedure:** A single dose of the test substance is applied into the conjunctival sac of one eye of the animal.^[12] The other eye remains untreated and serves as a control.^[12]
- **Observation:** The eyes are examined at specific intervals after application for signs of corneal opacity, iritis, and conjunctival redness and swelling.
- **Evaluation:** The severity of the ocular lesions is scored to determine the level of irritation or corrosion. The reversibility of the effects is also assessed.

Acute Toxicity - LD50 (Intraperitoneal)

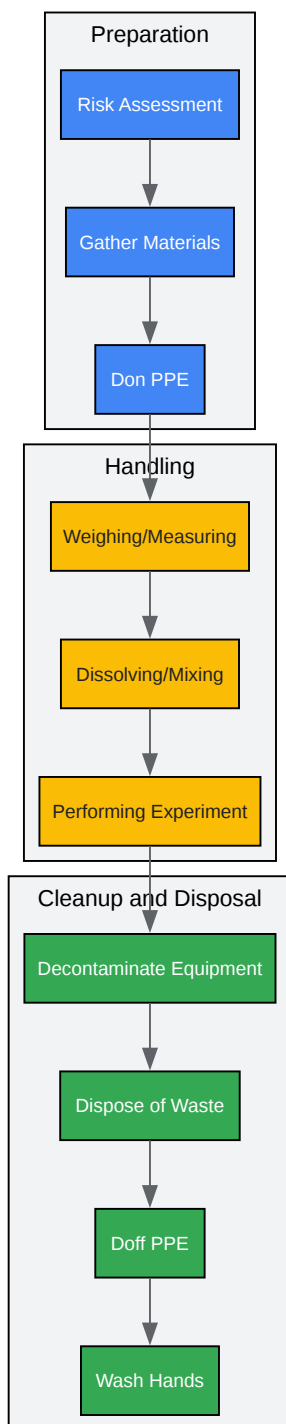
This test is designed to determine the dose of a substance that is lethal to 50% of a test animal population.^[13]

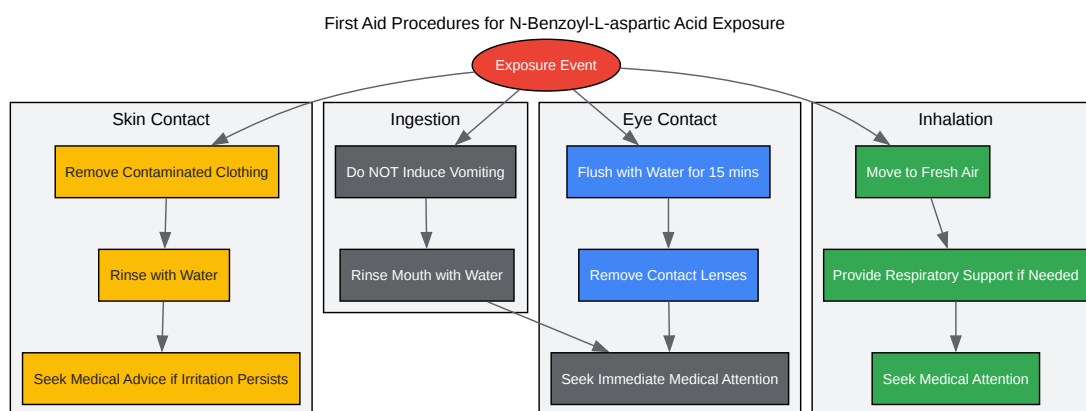
- **Animal Model:** Mice are commonly used for this test.^[13]
- **Procedure:** The test substance is administered via intraperitoneal injection to several groups of animals at different dose levels.^[14]
- **Observation:** The animals are observed for a set period (e.g., 24 hours to 14 days) for signs of toxicity and mortality.^[15]
- **Evaluation:** The number of mortalities at each dose level is recorded, and the LD50 value is calculated using statistical methods.^[16]

Visual Guides to Safety and Handling

The following diagrams illustrate key workflows and logical relationships for the safe handling of **N-Benzoyl-L-aspartic acid**.

General Workflow for Safe Handling of N-Benzoyl-L-aspartic Acid





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- To cite this document: BenchChem. [N-Benzoyl-L-aspartic Acid: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3415940#n-benzoyl-l-aspartic-acid-safety-and-handling-precautions>]

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